

Application of Indoline-2-carbaldehyde in fluorescent probe development

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Compound of Interest

Compound Name: *Indoline-2-carbaldehyde*

Cat. No.: *B15072379*

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Application Note: **Indoline-2-Carbaldehyde** Scaffolds in Next-Generation Fluorescent Probes

Executive Summary

Indoline-2-carbaldehyde (and its aromatic analogue Indole-2-carbaldehyde) represents a critical scaffold in the development of "Push-Pull" fluorescent probes. Unlike simple fluorophores, the indoline moiety serves as a potent electron donor in Intramolecular Charge Transfer (ICT) systems. Its aldehyde functionality at the C2 position allows for facile Knoevenagel condensations and Schiff base formations, enabling the construction of rationally designed sensors for biological thiols, metal ions (Cu^{2+} , Zn^{2+}), and reactive oxygen species (ROS).

This guide details the application of **Indoline-2-carbaldehyde** as a precursor for generating high-fidelity fluorescent probes, focusing on synthesis, mechanistic design, and biological validation.

Chemical Identity & Structural Advantages

The utility of **Indoline-2-carbaldehyde** lies in its ability to modulate electronic push-pull systems.

| Feature | Technical Advantage | Application |
|--------------------|-------------------------------------|--|
| Nitrogen Lone Pair | Strong electron donor (D) | Enhances ICT efficiency in D- π -A dyes. |
| C2-Aldehyde | Highly reactive electrophile | Precursor for hydrazones, imines, and chalcones. |
| Chirality (C2) | Asymmetric center (in dihydro form) | Development of chiral recognition probes. |
| Rigid Bicycle | High quantum yield () | Reduces non-radiative decay pathways. |

Critical Distinction:

- **Indoline-2-carbaldehyde (Dihydro):** Chiral, reduced form. Often used as a donor block in chalcones or oxidized to indole.
- **Indole-2-carbaldehyde (Aromatic):** Fully conjugated. Standard scaffold for Schiff-base "Turn-On" sensors.
- **Fischer's Aldehyde:** (1,3,3-Trimethyl-2-indolinylideneacetaldehyde). Distinct structure used for Cyanine/Hemicyanine NIR dyes.

Application I: Synthesis of ICT-Based Chalcone Probes

A primary application of **Indoline-2-carbaldehyde** is the synthesis of chalcone-based fluorescent dyes. By condensing the aldehyde with an acetyl-bearing fluorophore (e.g., acetyl-anthracene or acetyl-naphthalene), researchers create a D- π -D or D- π -A system with tunable emission properties.

Mechanism: Donor- π -Acceptor Modulation

The indoline nitrogen donates electrons through the conjugated linker to the acceptor. Binding of an analyte (e.g., a metal ion) to the nitrogen lone pair disrupts this ICT process, causing a

spectral shift (ratiometric sensing) or quenching ("Turn-Off").

Experimental Protocol: Aldol Condensation Synthesis

Based on anthracene-chalcone derivatives [1].

Materials:

- **Indoline-2-carbaldehyde** (1.0 eq)[1][2]
- 9-Acetylanthracene (1.0 eq)
- Sodium Hydroxide (NaOH) (40% aq. solution)
- Methanol (HPLC grade)

Step-by-Step Methodology:

- **Dissolution:** Dissolve 0.5 mmol of 9-Acetylanthracene in 20 mL of methanol in a round-bottom flask. Stir for 10 minutes at Room Temperature (RT).
- **Addition:** Add 0.5 mmol of **Indoline-2-carbaldehyde** dropwise to the solution.
- **Catalysis:** Add 1 mL of 40% NaOH solution. The mixture will likely change color (e.g., yellow to dark orange) indicating enolate formation.
- **Reaction:** Stir vigorously at RT for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1) until the aldehyde spot disappears.
- **Precipitation:** Pour the reaction mixture into 50 mL of ice-cold water. A precipitate should form immediately.
- **Purification:** Filter the solid, wash with cold water (3x) and cold methanol (1x). Recrystallize from acetone/ethanol to obtain the fluorescent chalcone.

Application II: "Turn-On" Hydrazone Sensors for Ion Detection

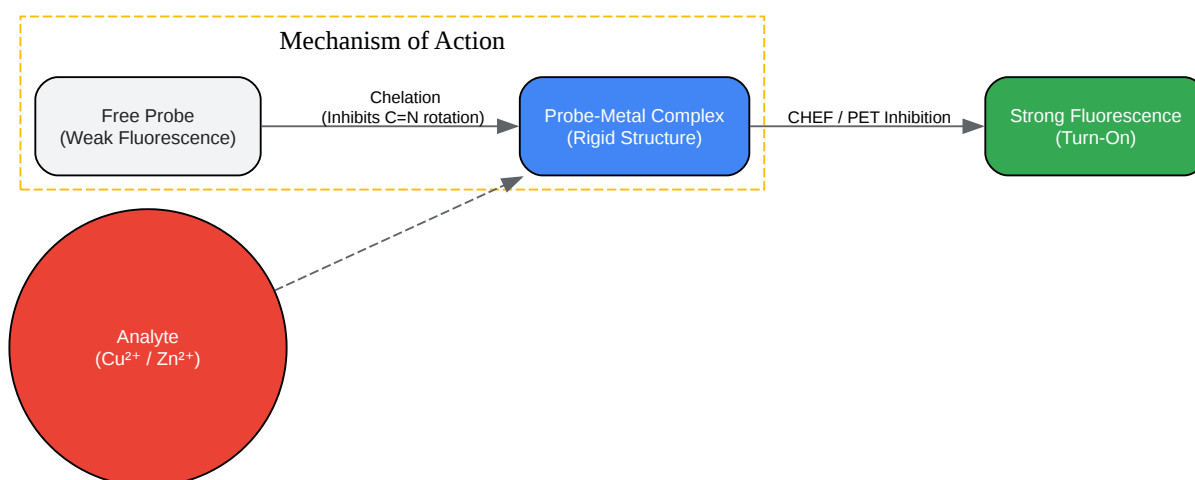
This application utilizes the Indole-2-carbaldehyde (aromatic) form.[3] The aldehyde is converted into a hydrazone, which acts as a chelating ligand.

Target Analytes: Cu^{2+} (Quenching), Zn^{2+} (Enhancement), F^- (Deprotonation).

Sensing Mechanism

- **Native State:** The probe exhibits weak fluorescence due to Photoinduced Electron Transfer (PET) from the hydrazone receptor to the indole fluorophore (C=N isomerization also quenches emission).
- **Analyte Binding:** Coordination of the metal ion restricts the C=N isomerization (Chelation-Enhanced Fluorescence, CHEF) and blocks PET, restoring strong fluorescence.

Visualization: Signaling Pathway



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Caption: Logic flow for Indole-2-carbaldehyde hydrazone sensors. Metal binding restricts molecular rotation, triggering fluorescence.

Application III: Indolium-Based Hemicyanine Probes (NIR)

For in vivo imaging, the scaffold is often quaternized to form Indolium salts. While often derived from Fischer's aldehyde, Indole-2-carbaldehyde can be condensed with active methylene compounds (e.g., benzothiazole derivatives) to form hemicyanine dyes.

Key Feature: These probes often emit in the Near-Infrared (NIR) region (650–900 nm), minimizing tissue autofluorescence.

Protocol: Cyanide (CN⁻) Detection Assay Based on nucleophilic addition to the indolium C=N⁺ bond [2].

- **Stock Solution:** Prepare a 1.0 mM stock of the Indolium probe in DMSO.
- **Titration:** Dilute to 10 μM in PBS buffer (pH 7.4).
- **Measurement:** Record UV-Vis and Fluorescence spectra (nm).
- **Addition:** Add NaCN (0–50 μM).
- **Observation:**
 - **Color:** Blue
Colorless (disruption of conjugation).
 - **Fluorescence:** Quenching (Turn-Off) or ratiometric shift depending on the leaving group.

Biological Validation Protocol: Live Cell Imaging

To validate the probe's permeability and specificity in a biological system.

Materials:

- HeLa or HEK293 cells.

- Confocal Laser Scanning Microscope (CLSM).
- Probe (10 μ M in DMSO/Media).
- Hoechst 33342 (Nuclear stain).

Workflow:

- Seeding: Seed cells on 35mm glass-bottom dishes and incubate for 24h at 37°C (5% CO₂).
- Staining: Replace media with fresh media containing 10 μ M Probe. Incubate for 30 mins.
- Washing: Wash cells 3x with PBS to remove extracellular probe.
- Counter-staining: Incubate with Hoechst 33342 (5 μ g/mL) for 10 mins. Wash 3x.
- Imaging:
 - Channel 1 (Probe): Ex: 488nm (or specific), Em: 520–580nm.
 - Channel 2 (Hoechst): Ex: 405nm, Em: 430–470nm.
- Challenge (Optional): Pre-treat cells with N-ethylmaleimide (NEM) to deplete thiols, then add probe to verify specificity (if testing a thiol probe).

Troubleshooting & Optimization

| Issue | Probable Cause | Corrective Action |
|------------------------------|---------------------------|---|
| Low Yield (Synthesis) | Incomplete condensation | Increase catalyst concentration (acetic acid or piperidine); use Dean-Stark trap to remove water. |
| High Background Fluorescence | Inefficient PET quenching | Modify the electron-donating strength of the receptor group; check solvent polarity effects. |
| Poor Solubility | Hydrophobic scaffold | Append sulfonate groups ($-\text{SO}_3^-$) or PEG chains to the indole nitrogen. |
| No Response in Cells | Membrane impermeability | Use the acetoxymethyl (AM) ester form or incubate with Pluronic F-127. |

References

- Crystal structures, DFT studies and UV–visible absorption spectra of two anthracenyl chalcone derivatives. Source: National Institutes of Health (NIH) / PMC URL:[[Link](#)]
- A Novel Indolium-Based Fluorescent Probe for Fast Detection of Cyanide. Source: National Institutes of Health (NIH) / PMC URL:[[Link](#)]
- Spectroscopy and Photophysics of Indoline and Indoline-2-Carboxylic Acid. Source: ACS Publications (J. Phys. Chem. A) URL:[[Link](#)]

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Sources

- [1. molcore.com \[molcore.com\]](https://molcore.com)
- [2. CAS:412341-32-3, Indoline-2-carbaldehyde-毕得医药 \[bidepharm.com\]](https://bidepharm.com)
- [3. journals.iucr.org \[journals.iucr.org\]](https://journals.iucr.org)
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